

A Technical Guide to the Safety and Handling of D-Glucitol-3-13C

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Compound of Interest

Compound Name: D-Glucitol-3-13C

Cat. No.: B12391456

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **D-Glucitol-3-13C**, a stable isotope-labeled form of D-Glucitol (also known as D-Sorbitol). While the isotopic label does not impart radioactivity, adherence to proper laboratory practices is essential to ensure the integrity of the compound and the safety of personnel.^{[1][2]}

Compound Identification and Properties

D-Glucitol-3-13C is a sugar alcohol where the carbon atom at the third position has been replaced with a stable carbon-13 isotope.^[3] This labeling is primarily used for tracking the molecule in metabolic studies and other research applications using techniques like mass spectrometry and NMR spectroscopy.^{[4][5]} Its chemical and physical properties are essentially identical to its unlabeled counterpart, D-Glucitol.

Table 1: Physical and Chemical Properties of D-Glucitol

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₅ ¹³ CH ₁₄ O ₆ | |
| Molecular Weight | 183.17 g/mol | |
| Appearance | White or almost white, crystalline powder | |
| Odor | Odorless | |
| pH | 5.0 - 7.0 (in aqueous solution) | |
| Melting Point | 89 - 101 °C (can vary with crystalline form) | |
| Boiling Point | 295 °C / 563 °F | |
| Solubility | Soluble in water | |
| Stability | Stable under normal conditions | |

Hazard Identification and Safety Precautions

According to the Globally Harmonized System (GHS), D-Glucitol is not classified as a hazardous substance or mixture. However, it is crucial to handle it in accordance with good industrial hygiene and safety practices.

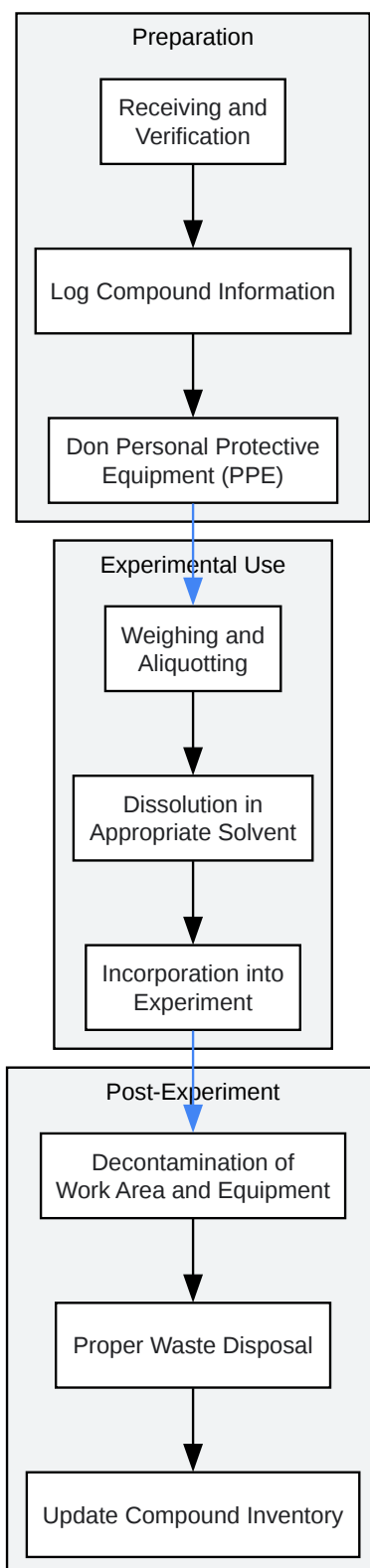
Table 2: Hazard and Precautionary Statements

| Hazard Category | GHS Classification | Precautionary Measures |
|--------------------------------|--------------------|--|
| Acute Toxicity | Not Classified | Avoid ingestion and inhalation of dust. |
| Skin Corrosion/Irritation | Not Classified | Wear protective gloves and clothing to prevent skin exposure. |
| Eye Damage/Irritation | Not Classified | Wear appropriate protective eyeglasses or chemical safety goggles. |
| Respiratory/Skin Sensitization | Not Classified | Ensure adequate ventilation, especially in confined areas. |

Experimental Protocols and Handling Procedures

General Handling Workflow

The following diagram illustrates a standard workflow for handling **D-Glucitol-3-13C** in a laboratory setting.



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General Laboratory Workflow for **D-Glucitol-3-13C**

Detailed Methodologies

Receiving and Storage:

- Upon receipt, verify the compound's identity and integrity.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- For hygroscopic materials like D-Glucitol, storage in a desiccator or a dry box is ideal.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.
- Skin Protection: Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.

Weighing and Handling:

- Handle in a well-ventilated area or under a chemical fume hood to avoid dust generation.
- Use appropriate tools to handle the solid material to prevent contamination.

Spill and Waste Disposal:

- Small Spills: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Clean the affected area by spreading water on the contaminated surface and dispose of it according to local and regional authority requirements.
- Large Spills: Use a shovel to put the material into a convenient waste disposal container.
- Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Do not let the product enter drains.

Emergency Procedures

Table 3: First-Aid Measures

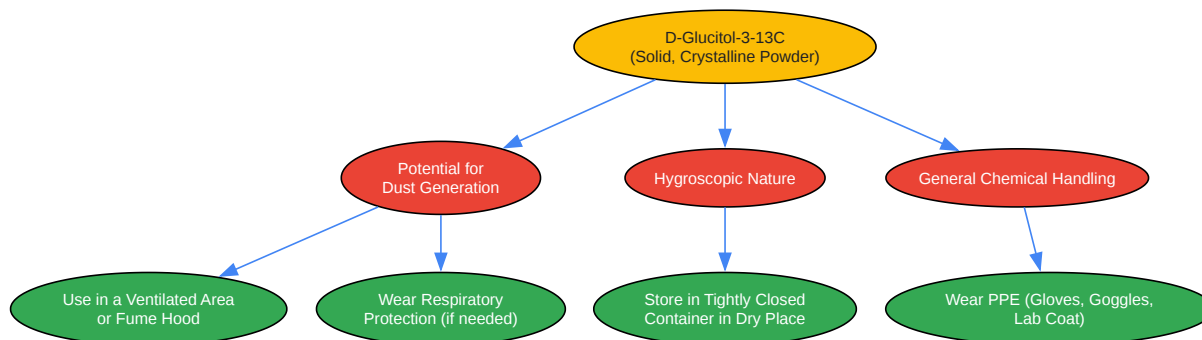
| Exposure Route | First-Aid Procedure | Source(s) |
|----------------|--|-----------|
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. | |
| Skin Contact | Take off immediately all contaminated clothing. Rinse skin with water/shower. | |
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. | |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell. | |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce carbon oxides.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Logical Relationships of Safety Precautions

The following diagram illustrates the relationship between the compound's properties and the required safety measures.



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